

Application Notes and Protocols for Syringol-d3 in Plant Cell Wall Analysis

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Compound of Interest

Compound Name: 2,6-Dimethoxyphenol-d3

Cat. No.: B15558476

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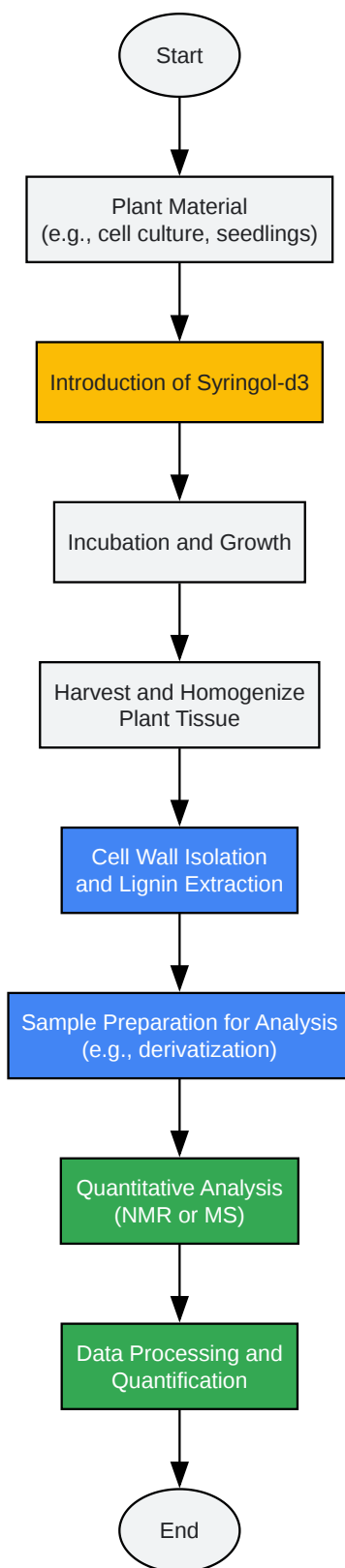
Introduction

Syringol-d3, a deuterated analog of syringol, serves as a valuable internal standard for the quantitative analysis of syringyl (S) lignin units in plant cell walls. The incorporation of deuterium atoms provides a distinct mass shift, enabling precise quantification and differentiation from endogenous, non-labeled syringol moieties using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. This application note provides detailed protocols for the use of Syringol-d3 in plant cell wall analysis, from its introduction into plant systems to the final analytical quantification.

Syringol is a key pyrolysis product derived from the thermal decomposition of sinapyl alcohol, a primary monomer of S-lignin.[1] The ratio of syringyl to guaiacyl (G) units in lignin is a critical determinant of biomass processability for applications such as biofuel production and pulp and paper manufacturing. Accurate quantification of S-lignin is therefore essential for both fundamental plant science and industrial biotechnology.

Product Specifications

Syringol-d3 (**2,6-Dimethoxyphenol-d3**) is commercially available from various suppliers. The specifications provided below are typical and should be confirmed with the specific supplier.



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References

- 1. researchgate.net [researchgate.net]
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